

An In-Depth Technical Guide to Methyl 2-iodo-4-methoxybenzoate

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Compound of Interest

Compound Name: Methyl 2-iodo-4-methoxybenzoate

Cat. No.: B1422809

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Abstract: This technical guide provides a comprehensive overview of **Methyl 2-iodo-4-methoxybenzoate** (CAS No. 54413-84-2), a key halogenated aromatic intermediate.^[1] Intended for researchers, chemists, and professionals in drug development and materials science, this document delves into the compound's physicochemical properties, provides a detailed, field-proven synthesis protocol with mechanistic insights, and explores its critical applications in modern synthetic chemistry. The narrative emphasizes the causality behind experimental choices and is grounded in authoritative references to ensure scientific integrity.

Part 1: Core Compound Profile and Physicochemical Properties

Methyl 2-iodo-4-methoxybenzoate is a polysubstituted benzene derivative featuring an ester, a methoxy group, and an iodine atom. This specific arrangement of functional groups makes it a highly valuable and versatile building block in organic synthesis. The electron-donating methoxy group at the para-position and the bulky, reactive iodine atom at the ortho-position to the methyl ester create a unique electronic and steric environment. The carbon-iodine bond is the primary reactive site, being susceptible to a variety of palladium-catalyzed cross-coupling reactions, which are foundational in the construction of complex molecular architectures.

The properties of this compound are critical for its handling, reaction setup, and purification. Below is a summary of its key physicochemical data.

Property	Value	Source
CAS Number	54413-84-2	SynQuest Labs[1]
Molecular Formula	C ₉ H ₉ IO ₃	SynQuest Labs[1]
Molecular Weight	292.07 g/mol	SynQuest Labs[1]
Appearance	White to off-white solid or crystalline powder	Inferred from isomers[2][3]
Melting Point	44-46 °C (for isomer Methyl 4-iodo-2-methoxybenzoate)	Strem[2]
Boiling Point	318 °C at 760 mmHg (for isomer Methyl 4-iodo-2-methoxybenzoate)	ECHEMI[4][5]
Density	1.801 g/cm ³ (for isomer Methyl 4-iodo-2-methoxybenzoate)	ECHEMI[4][5]

Note: Specific experimental data for the 2-iodo-4-methoxy isomer can be limited; properties of closely related isomers are provided for estimation and context.

Part 2: Synthesis Protocol and Mechanistic Rationale

The synthesis of **Methyl 2-iodo-4-methoxybenzoate** is most effectively achieved through a two-stage process starting from a commercially available precursor. The chosen pathway, a Sandmeyer-type reaction followed by Fischer esterification, is selected for its high regioselectivity and reliability.

Stage 1: Synthesis of 2-iodo-4-methoxybenzoic acid

This stage leverages the diazotization of an aniline derivative, a cornerstone of aromatic chemistry. The starting material, 4-methoxyanthranilic acid, provides the correct substitution pattern.

- Protocol:

- Suspend 150 g of 4-methoxyanthranilic acid in 2 liters of water and 80 ml of concentrated hydrochloric acid in a three-neck flask equipped with a mechanical stirrer and a thermometer, and cool the mixture to 0° C in an ice-salt bath.[6]
- While maintaining the temperature between 0-5° C, add a solution of 62 g of sodium nitrite in 130 ml of water dropwise over 30 minutes.[6] This step is critical for forming the diazonium salt; low temperatures are essential to prevent its decomposition.
- Stir the resulting diazonium salt solution for an additional 15 minutes at 0-5° C.
- In a separate flask, prepare a solution of 164 g of potassium iodide in 700 ml of 5-N sulfuric acid.[6]
- Add the potassium iodide solution dropwise to the diazonium salt solution over 45 minutes, keeping the temperature between 3-6° C.[6] The iodide ion acts as a nucleophile, displacing the N₂ gas in a radical mechanism.
- After the addition is complete, allow the mixture to stir at room temperature for 30 minutes, then slowly heat to reflux and maintain for 2 hours to ensure the reaction goes to completion.[6]
- Cool the mixture to room temperature. The precipitated brown crystals of 2-iodo-4-methoxybenzoic acid are collected by filtration, washed with water until neutral, and dried under reduced pressure.[6]

Stage 2: Fischer Esterification to **Methyl 2-iodo-4-methoxybenzoate**

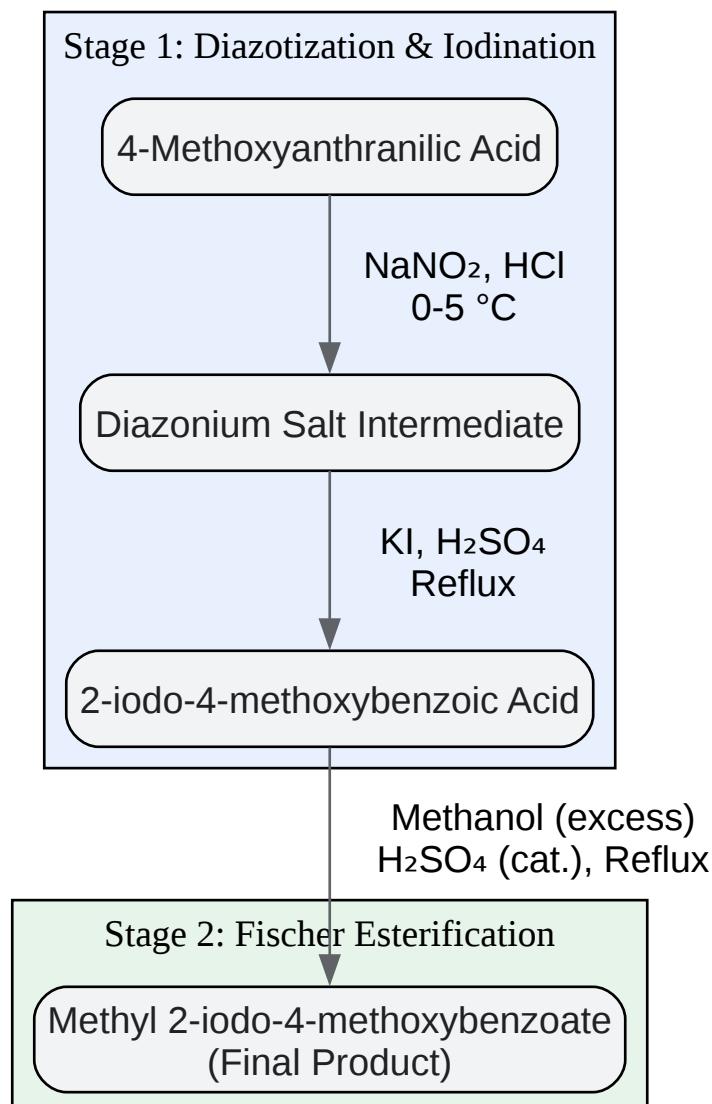
This classic acid-catalyzed reaction converts the synthesized carboxylic acid into its corresponding methyl ester.

- Protocol:

- In a round-bottom flask, dissolve the dried 2-iodo-4-methoxybenzoic acid in an excess of methanol (e.g., 10-20 equivalents).
- Add a catalytic amount of concentrated sulfuric acid (typically 2-5% of the acid's molar amount).

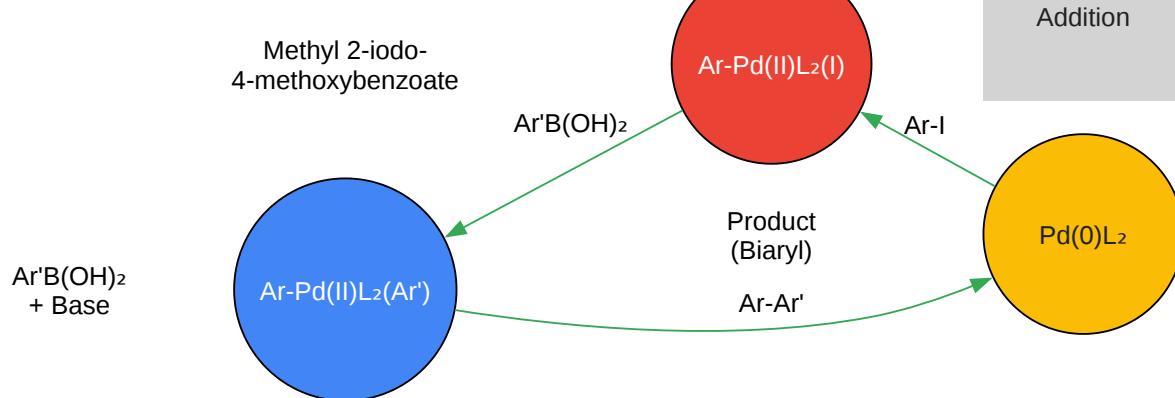
- Heat the mixture to reflux for 4-6 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- After completion, cool the mixture and remove the excess methanol using a rotary evaporator.
- Dissolve the residue in diethyl ether or ethyl acetate and wash sequentially with water, a saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude product by recrystallization or column chromatography to obtain pure **Methyl 2-iodo-4-methoxybenzoate**.

Synthesis Workflow Diagram



Reductive
Elimination

Transmetalation

Oxidative
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Sources

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